

Formulation of UV-Curable Adhesives with Irgacure 369: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-1-butanone

Cat. No.: B048418

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to formulating and evaluating UV-curable adhesives utilizing the photoinitiator Irgacure 369. This document outlines representative formulations, detailed experimental protocols for performance testing, and visual representations of the underlying chemical processes and experimental workflows.

Introduction to UV-Curable Adhesives and Irgacure 369

UV-curable adhesives are single-component systems that rapidly polymerize upon exposure to ultraviolet (UV) light.[1] This technology offers numerous advantages, including fast curing times, low energy consumption, and the absence of volatile organic compounds (VOCs).[2][3] The formulation of these adhesives typically involves three primary components: oligomers, monomers, and a photoinitiator.[4][5]

- **Oligomers:** These are low molecular weight polymers that form the backbone of the adhesive and largely determine its viscoelastic properties, such as shear strength.[1] Common oligomers include epoxy acrylates, urethane acrylates, and polyester acrylates.[1][5]
- **Monomers:** Functioning as reactive diluents, monomers control the viscosity of the uncured adhesive and influence the crosslink density and final properties of the cured polymer.[1]

Acrylates and methacrylates are frequently used monomers.[4]

- Photoinitiators: These molecules absorb UV light and generate reactive species (free radicals or cations) that initiate the polymerization process.[1]

Irgacure 369 is a highly efficient, Type I free-radical photoinitiator, chemically identified as 2-Benzyl-2-(dimethylamino)-1-[4-(4-morpholinyl)phenyl]-1-butanone.[6][7][8] It is particularly effective in pigmented UV-curable systems and is characterized by its high efficiency in generating free radicals upon UV exposure, leading to rapid curing.[9][10]

Representative Formulations

The following tables provide representative formulations for UV-curable adhesives. These are starting points and can be optimized based on specific application requirements. The concentration of Irgacure 369 typically ranges from 0.5% to 5% by weight, depending on the formulation's opacity and desired cure speed.[6]

Table 1: General Purpose UV-Curable Adhesive Formulation

Component	Chemical Class	Function	Concentration (wt%)
Urethane Acrylate Oligomer	Oligomer	Provides flexibility and toughness	40 - 60
Isobornyl Acrylate (IBOA)	Monomer	Lowers viscosity, improves adhesion	20 - 30
N-Vinylpyrrolidone (NVP)	Monomer	Enhances cure speed and adhesion	5 - 15
Tri(propylene glycol) diacrylate (TPGDA)	Monomer	Crosslinker, improves hardness	5 - 10
Irgacure 369	Photoinitiator	Initiates polymerization	1 - 4
Adhesion Promoter (e.g., silane)	Additive	Enhances bonding to specific substrates	0.5 - 2

Table 2: UV-Curable Pressure-Sensitive Adhesive (PSA) Formulation

Component	Chemical Class	Function	Concentration (wt%)
Acrylic Oligomer	Oligomer	Provides tack and peel strength	50 - 70
2-Ethylhexyl Acrylate (2-EHA)	Monomer	Imparts tackiness and flexibility	20 - 30
Icosyl Acrylate	Monomer	Modifies viscoelastic properties	5 - 15
Irgacure 369	Photoinitiator	Initiates polymerization	0.5 - 3
Tackifier Resin	Additive	Increases tack	5 - 15

Experimental Protocols

Adhesive Preparation

- In a light-blocking container, combine the oligomers, monomers, and any other additives.
- Stir the mixture at room temperature using a mechanical stirrer until a homogeneous solution is obtained.
- Add the specified amount of Irgacure 369 to the mixture.
- Continue stirring in the absence of light until the photoinitiator is completely dissolved.
- Degas the formulation in a vacuum chamber to remove any entrapped air bubbles.

UV Curing Procedure

- Apply a uniform film of the adhesive onto the desired substrate using a film applicator or a doctor blade to control the thickness.
- Place the coated substrate under a UV lamp (e.g., a medium-pressure mercury lamp).

- Expose the adhesive to UV radiation. The required UV dose will depend on the film thickness, the concentration of Irgacure 369, and the opacity of the formulation. A typical UV dose for curing can range from 500 to 2000 mJ/cm².
- Monitor the cure state by assessing the tack-free nature of the surface.

Performance Testing

This test measures the force required to peel an adhesive film from a substrate at a specified angle and speed.

- **Sample Preparation:** Apply a strip of the adhesive-coated flexible substrate (e.g., PET film) onto a rigid substrate (e.g., stainless steel). Use a roller to ensure intimate contact.
- **Testing:** After a specified dwell time (e.g., 24 hours), mount the rigid substrate in the jaws of a tensile testing machine.
- Peel the flexible substrate from the rigid substrate at a 90° or 180° angle at a constant speed (e.g., 300 mm/min).[\[11\]](#)
- Record the force required to peel the adhesive. The peel strength is typically reported in Newtons per meter (N/m) or pounds per inch (lb/in).

This test determines the shear strength of an adhesive bond between two rigid substrates.

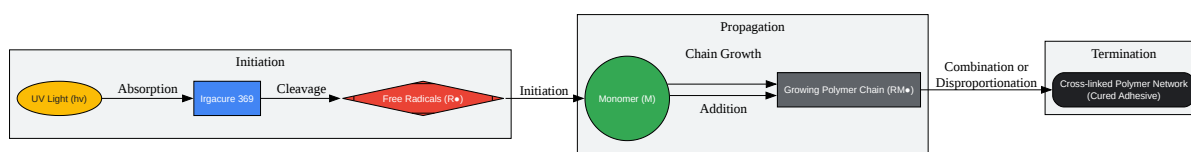
- **Sample Preparation:** Apply the adhesive to a defined area on one end of a substrate. Place a second substrate over the adhesive to create a single lap joint with a specified overlap area (e.g., 25 mm x 12.5 mm).[\[12\]](#)
- Cure the adhesive as described in section 3.2.
- **Testing:** Mount the bonded specimen in the grips of a universal testing machine.
- Apply a tensile force to the specimen at a constant rate until the bond fails.[\[13\]](#)
- The shear strength is calculated by dividing the maximum load at failure by the overlap area and is reported in megapascals (MPa) or pounds per square inch (psi).[\[13\]](#)[\[12\]](#)

This test assesses the initial "stickiness" of a pressure-sensitive adhesive.

- Sample Preparation: Form a loop with a strip of the adhesive-coated substrate, with the adhesive side facing out.
- Testing: Lower the loop onto a test surface (e.g., a clean glass plate) until it makes contact over a defined area.
- Immediately withdraw the loop from the surface at a constant speed.
- The force required to detach the loop is the measure of its tack.

Visualizations

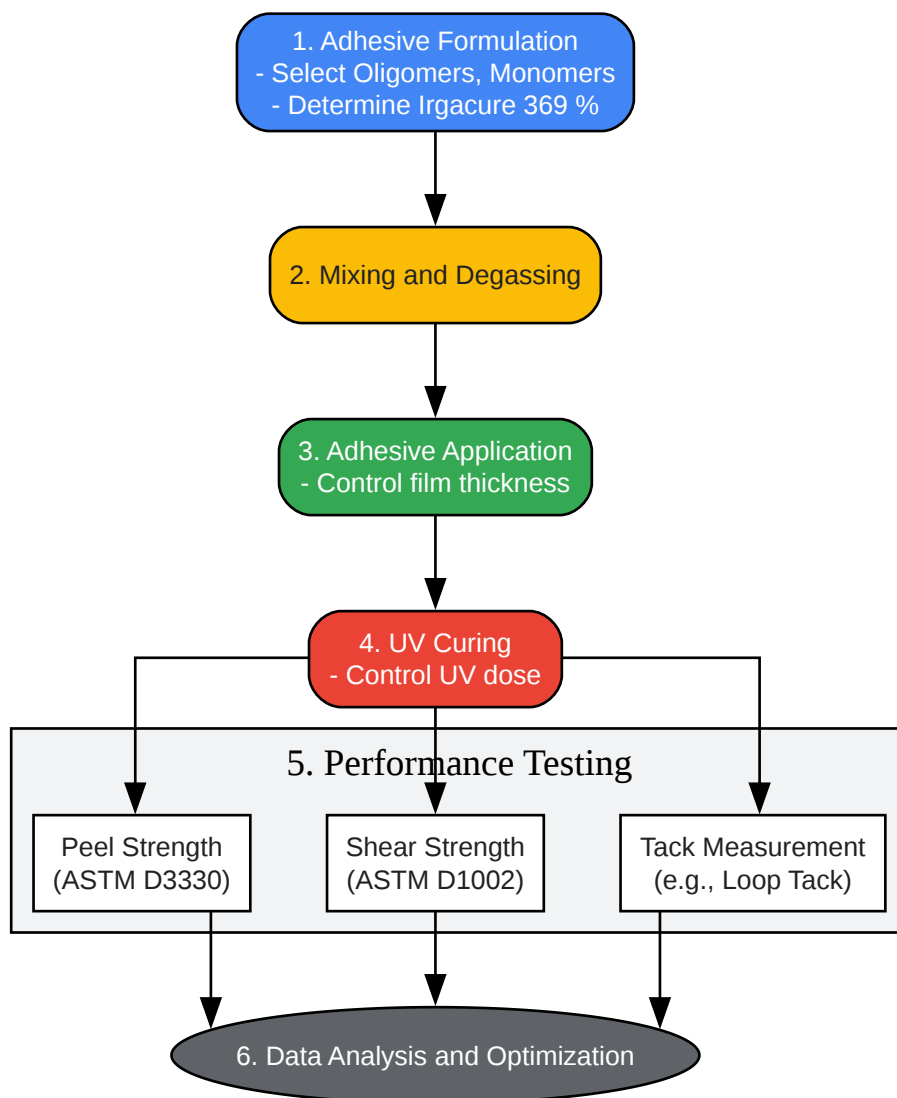
UV Curing Mechanism with Irgacure 369



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Caption: UV Curing Mechanism Initiated by Irgacure 369.

Experimental Workflow for Adhesive Formulation and Testing



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Caption: Experimental Workflow for Formulation and Testing.

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